

Technical Guide: (2-Amino-3-chlorophenyl)(phenyl)methanone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2-Amino-3-chlorophenyl)(phenyl)methanone

CAS No.: 5621-66-9

Cat. No.: B1281368

[Get Quote](#)

Core Identity & Synthetic Utility in Heterocyclic Chemistry

Executive Summary

This technical guide provides an in-depth analysis of **(2-Amino-3-chlorophenyl)(phenyl)methanone** (CAS: 5621-66-9), commonly known as 2-amino-3-chlorobenzophenone. As a "privileged structure" in medicinal chemistry, this molecule serves as a critical scaffold for the synthesis of bioactive heterocycles, including acridones, quinazolines, and benzodiazepines.[1] Unlike its more common isomer (2-amino-5-chlorobenzophenone, a precursor to Diazepam), the 3-chloro variant offers unique steric properties due to the ortho-chlorine substituent, influencing both the reactivity of the adjacent amine and the lipophilic profile of downstream derivatives.[2]

Structural Identity & Physicochemical Profile[2][3][4][5][6]

The IUPAC name **(2-Amino-3-chlorophenyl)(phenyl)methanone** systematically describes a benzophenone core where one phenyl ring is substituted at the ortho position with an amino group and the meta position (relative to the carbonyl) with a chlorine atom.^[2]

Nomenclature Breakdown

- Principal Group: Methanone (Ketone) – Priority > Amine > Halogen.^[2]
- Parent Structure: Diphenylmethanone (Benzophenone).^[2]
- Numbering: The carbonyl carbon is the bridge. The substituted ring is numbered to give the lowest locants to substituents, starting from the point of attachment.
 - Position 1: Attachment to carbonyl.^[2]
 - Position 2: Amino group (-NH₂).^{[1][2][3][4][5]}
 - Position 3: Chloro group (-Cl).^{[2][3][5]}

Physicochemical Properties

The following data aggregates experimental and predicted values essential for handling and characterization.

Property	Value	Source/Method
CAS Number	5621-66-9	ChemicalBook [1]
Molecular Formula	C ₁₃ H ₁₀ ClNO	Calculated
Molecular Weight	231.68 g/mol	Calculated
Melting Point	56–57 °C	Experimental [1]
Boiling Point	~409 °C	Predicted (760 mmHg)
Density	1.274 g/cm ³	Predicted
pKa (Conjugate Acid)	-1.25 ± 0.10	Predicted (Weak base)
Solubility	DMSO, Methanol, Ethanol	Experimental

Synthetic Methodologies

The synthesis of 2-amino-3-chlorobenzophenone requires careful selection of reagents to prevent dehalogenation (loss of the chlorine atom) or over-reduction.^[2]

Primary Route: Selective Reduction of Nitro-Precursors

The most robust industrial route involves the reduction of (3-chloro-2-nitrophenyl) (phenyl)methanone.^[2]

Protocol:

- **Precursor Synthesis:** Friedel-Crafts acylation of benzene with 3-chloro-2-nitrobenzoyl chloride is feasible but often low-yielding due to steric hindrance and deactivation.^[2] An alternative is the oxidation of the corresponding alcohol or methylene compound.
- **Reduction Step:**
 - **Reagents:** Iron powder (Fe) and Ammonium Chloride (NH₄Cl) in aqueous ethanol (Bechamp Reduction).^[2]
 - **Rationale:** This method is chemoselective. It reduces the nitro group (-NO₂) to an amine (-NH₂) without affecting the carbonyl group or the aryl-chloride bond.^[2] Catalytic hydrogenation (e.g., H₂/Pd-C) is contraindicated as it frequently leads to hydrodechlorination.^[2]

Alternative Route: Grignard Addition to Nitriles

A more convergent approach utilizes organometallic chemistry.^[2]

- **Reagents:** Phenylmagnesium bromide (PhMgBr) + 2-amino-3-chlorobenzonitrile.^[2]
- **Mechanism:** The Grignard reagent attacks the nitrile carbon to form an imine magnesium salt, which hydrolyzes upon acidic workup to yield the ketone.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow from precursors to the final product and its downstream cyclization.

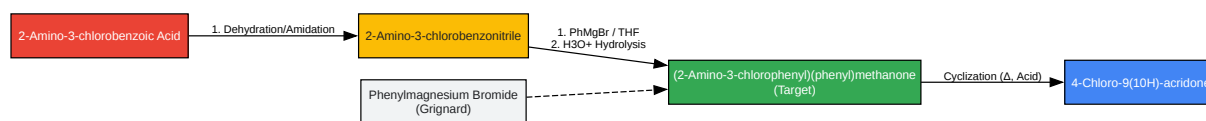


Figure 1: Convergent Synthesis and Downstream Application

[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow showing the Grignard route to the target molecule and subsequent cyclization.

Mechanistic Applications: The Acridone Pathway[2]

The primary utility of **(2-amino-3-chlorophenyl)(phenyl)methanone** lies in its ability to undergo intramolecular cyclization to form acridones.[2] Acridones are potent scaffolds for anticancer (DNA intercalators) and antimalarial drugs.

Cyclization Mechanism

The presence of the amino group ortho to the carbonyl allows for ring closure. However, to form the acridone core (a tricyclic system), the phenyl ring attached to the carbonyl must usually possess a leaving group (like a halogen) for an Ullmann-type condensation, or the reaction proceeds via oxidative cyclization if no leaving group is present.[2]

In the case of **(2-amino-3-chlorophenyl)(phenyl)methanone**, the 3-chloro substituent is retained in the final structure, yielding 4-chloroacridone. This specific substitution pattern is critical because the chlorine atom at position 4 of the acridone ring creates steric bulk near the N-H interface, modulating the molecule's interaction with biological targets like topoisomerase II.

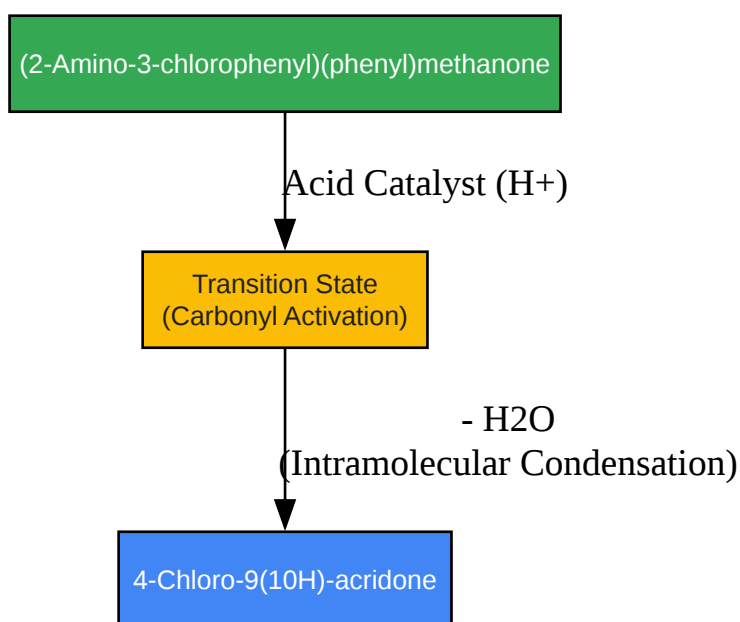


Figure 2: Simplified Cyclization Pathway to 4-Chloroacridone

[Click to download full resolution via product page](#)

Figure 2: The conversion of the benzophenone precursor to the fused tricyclic acridone system.

Analytical Characterization

To validate the synthesis of **(2-amino-3-chlorophenyl)(phenyl)methanone**, the following spectral signatures should be confirmed:

- IR Spectroscopy:
 - N-H Stretch: Doublet around 3300–3450 cm⁻¹ (primary amine).[2]
 - C=O Stretch: Strong band at ~1630–1650 cm⁻¹ (conjugated ketone, lowered by intramolecular H-bonding with the amine).[2]
- ¹H NMR (DMSO-d₆):
 - Amine Protons: Broad singlet at δ 6.0–7.5 ppm (exchangeable with D₂O).
 - Aromatic Region: Multiplets for the unsubstituted phenyl ring (δ 7.4–7.8 ppm) and distinct signals for the trisubstituted ring.[2] The proton at position 4 (adjacent to Cl) will show

characteristic splitting.

- Mass Spectrometry:
 - Molecular Ion: m/z 231 (M^+) and 233 ($M+2$) in a 3:1 ratio, confirming the presence of a single chlorine atom.[\[2\]](#)

Safety & Handling

Signal Word: WARNING

- Hazard Statements:
 - H315: Causes skin irritation.[\[2\]](#)
 - H319: Causes serious eye irritation.[\[2\]](#)
 - H335: May cause respiratory irritation.[\[2\]](#)
- Handling Protocol:
 - Operate within a fume hood to avoid inhalation of dust.
 - Wear nitrile gloves and safety goggles.
 - Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine over long periods.

References

- ChemicalBook. (2022). 2'-Amino-3-chlorobenzophenone Properties and Suppliers. Retrieved from [\[2\]](#)
- BLD Pharm. (n.d.). (2-Amino-5-chlorophenyl)(2-chlorophenyl)methanone Data. (Used for comparative structural data of isomers). Retrieved from [\[2\]](#)
- Asian Journal of Organic & Medicinal Chemistry. (2017). Synthesis and Biological Activity of 2-Aminobenzophenone Derivatives. Retrieved from [\[2\]](#)

- National Institutes of Health (NIH). (2004). Synthesis and spectral characterization of 4-amino-4'-chlorobenzophenone. (Reference for general benzophenone reduction protocols). Retrieved from [2]
- Sigma-Aldrich. (n.d.).[2] 2-Amino-4-chlorobenzonitrile Product Data. (Precursor reference). Retrieved from [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. asianpubs.org [asianpubs.org]
- 2. 2958-36-3[(2-Amino-5-chlorophenyl)(2-chlorophenyl)methanone]|BLD Pharm [bldpharm.com]
- 3. (2-aminophenyl)(phenyl)methanone - CAS - 2835-77-0 | Axios Research [axios-research.com]
- 4. 2-Amino-5-chlorobenzophenone - Wikipedia [en.wikipedia.org]
- 5. US3203990A - 2-amino-2'-halo-5-nitro benzophenones - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: (2-Amino-3-chlorophenyl)(phenyl)methanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1281368/docs#technical-guide-2-amino-3-chlorophenyl-phenyl-methanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)